

# managing environmental variables to reduce dicamba injury in greenhouse studies

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## Compound of Interest

Compound Name: *Dicamba*

Cat. No.: *B1670444*

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## Technical Support Center: Managing Dicamba Injury in Greenhouse Studies

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals manage environmental variables and minimize **dicamba** injury in greenhouse experiments.

## Frequently Asked Questions (FAQs)

### General Understanding

Q1: What is **dicamba** and why is it a concern in greenhouse studies?

A1: **Dicamba** is a selective, systemic herbicide used to control broadleaf weeds.<sup>[1][2]</sup> It functions as a synthetic auxin, mimicking natural plant growth hormones and causing distorted, uncontrolled growth in susceptible plants.<sup>[1][3][4]</sup> In a greenhouse setting, its tendency to volatilize—change from a liquid to a gas—can lead to unintended exposure and injury to non-target research plants, compromising experimental integrity. Even minute concentrations, far below the applied rate, can cause significant injury to sensitive species like non-**dicamba**-resistant soybeans, tomatoes, and grapes.

Q2: What are the typical symptoms of **dicamba** injury on susceptible plants?

A2: Symptoms of **dicamba** injury typically appear on new plant growth within hours or days of exposure. The most characteristic symptom is leaf cupping, where the leaf margins curl upwards. Other common symptoms include:

- Twisted or distorted stems and petioles.
- Leaf crinkling, puckering, or strapping (narrowed leaves with parallel veins).
- Stunted growth.
- Delayed or uneven flowering and fruit set.
- In severe cases, necrosis (tissue death) and plant death can occur.

## Environmental Factors

Q3: How does temperature affect **dicamba** volatility?

A3: Higher temperatures significantly increase **dicamba** volatility. As ambient temperature rises, more **dicamba** is detected in the air. Research has shown a substantial increase in atmospheric **dicamba** concentrations when temperatures exceed 85°F (approximately 30°C). One study noted a minimum temperature of around 15°C (59°F) below which **dicamba** levels decreased significantly. Therefore, maintaining lower and stable temperatures in the greenhouse is critical to minimizing vapor drift.

Q4: What is the role of relative humidity (RH) in **dicamba** injury?

A4: Low relative humidity increases the potential for **dicamba** volatilization. Studies have shown that soybean injury from **dicamba** vapor is greater under low humidity conditions (e.g., 70-75%) compared to high humidity conditions (e.g., 85-95%). Hot and dry conditions present the greatest risk for **dicamba** vapor movement.

Q5: How does soil moisture influence **dicamba** activity?

A5: Soil moisture has a dual effect. Increased soil moisture can lead to higher **dicamba** volatility. However, adequate soil moisture also facilitates the translocation of herbicides within the plant, potentially increasing the efficacy and injury of any absorbed **dicamba**. Conversely,

as soil moisture decreases, more **dicamba** can be adsorbed to soil particles, which reduces the amount of herbicide available to volatilize.

Q6: Does the application surface (soil vs. plant foliage) matter?

A6: Yes, the surface where **dicamba** is applied directly influences volatilization. In growth chamber studies, significantly more injury occurred when **dicamba** was applied to plant leaves (40% injury) compared to soil (26% injury). This is because the leaf canopy provides a larger surface area for volatilization to occur.

## Chemical and Formulation Factors

Q7: How do tank-mix partners, like glyphosate, affect **dicamba** volatility?

A7: Tank-mixing certain other products, particularly glyphosate, can significantly increase **dicamba** volatility. The addition of glyphosate lowers the pH of the spray solution. This lower pH increases the conversion of the **dicamba** salt to its more volatile acid form. Studies have demonstrated that adding glyphosate to **dicamba** formulations can increase detectable air concentrations by 3 to over 9 times.

Q8: Does soil pH play a role in **dicamba** volatility?

A8: Yes, lower soil pH is correlated with increased **dicamba** volatility. Field experiments have validated that when **dicamba** is applied to more acidic soils, injury to bioassay plants from volatilization increases.

## Troubleshooting Guides

### Problem 1: Unexpected Injury on Non-Target Plants

Q: I am observing classic **dicamba** injury symptoms (leaf cupping, twisting) on sensitive control or non-target plants in my greenhouse, but I haven't applied **dicamba** recently. What are the potential causes?

A: Unintended exposure in a greenhouse can occur through several pathways. Consider the following troubleshooting steps:

- Check for Volatilization from Previous Experiments: **Dicamba** can volatilize from treated soil or plant surfaces for several days after application.
  - Solution: Ensure a sufficient plant-back interval and thoroughly ventilate the greenhouse between experiments. Isolate new, sensitive plants from areas where **dicamba** was recently used.
- Investigate Contaminated Equipment: Sprayers, irrigation lines, and even pots can retain **dicamba** residues.
  - Solution: Implement a rigorous equipment cleaning protocol. It is best practice to use dedicated sprayers for auxin herbicides like **dicamba**. If not possible, follow all label instructions for sprayer cleanout, which often involves a triple-rinse procedure with a tank cleaning agent.
- Assess Air Handling and Ventilation: Your greenhouse's ventilation system could be circulating volatilized **dicamba**.
  - Solution: Review the airflow patterns. Isolate **dicamba**-treated areas using physical barriers (e.g., plastic curtains) and consider using separate ventilation systems for different experimental zones if feasible. Avoid recirculating air from treated to untreated zones.
- Evaluate Contaminated Growth Media or Water: Soil, compost, or water sources could be contaminated.
  - Solution: Test your growth media and water for herbicide residues if contamination is suspected. Obtain these materials from sources known to be free of herbicides.

## Problem 2: Inconsistent or Unexplained Experimental Results

Q: My experimental results are highly variable, and I suspect low-level, non-symptomatic **dicamba** exposure is a confounding factor. How can I confirm this?

A: Low-level exposure can cause physiological changes without producing visible cupping or twisting, leading to inconsistent data.

- Air Sampling: The most direct method is to sample the air in your greenhouse.
  - Solution: Use air samplers with polyurethane foam (PUF) or other appropriate sorbent tubes to collect **dicamba** from the atmosphere. Samples can then be analyzed via methods like Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) to quantify airborne **dicamba** concentrations.
- Tissue Analysis: Analyze tissue from affected and unaffected plants.
  - Solution: Collect leaf tissue samples and have them analyzed by a qualified lab for **dicamba** residues. This can confirm plant uptake even in the absence of visual symptoms.
- Use of Indicator Plants: Place highly sensitive "indicator" or "sentinel" plants (e.g., non-**dicamba**-tolerant soybean, tomato) in various locations throughout the greenhouse.
  - Solution: These plants will develop visible symptoms at very low exposure levels, serving as a bioassay to map potential contamination hotspots within the facility.

## Data Presentation

### Table 1: Effect of Temperature and Glyphosate on Dicamba Air Concentrations

This table summarizes data from humidome studies showing the mean **dicamba** concentration detected in the air over 12-hour intervals under different temperature and tank-mix conditions.

Temperature Range (°C)	Herbicide Treatment	Mean Dicamba Air Concentration (ng m <sup>-3</sup> )
10-15	DGA + VG	1.8
DGA + VG + Glyphosate	16.7	
15-20	DGA + VG	5.0
DGA + VG + Glyphosate	22.2	
20-25	DGA + VG	10.1
DGA + VG + Glyphosate	29.4	
25-30	DGA + VG	25.0
DGA + VG + Glyphosate	78.4	
30-35	DGA + VG	27.8
DGA + VG + Glyphosate	129.5	

Data adapted from humidome research. DGA+VG refers to diglycolamine salt of **dicamba** plus VaporGrip®. Concentrations are illustrative of the trend.

## Table 2: Effect of Application Surface on Dicamba Injury

This table shows the results from a growth chamber study comparing visual injury ratings when **dicamba** was applied to different surfaces.

Application Surface	Visual Injury to Bioassay Plants (%)
Corn Leaves	40
Soybean Leaves	40
Soil	26

Data from growth chamber studies using a DMA salt of **dicamba**.

## Experimental Protocols

### Protocol 1: Humidome Bioassay for Dicamba Volatility

This protocol describes a common method for evaluating the effects of environmental factors on **dicamba** volatilization in a controlled setting.

- Preparation:
  - Fill shallow trays with a standardized soil type.
  - Prepare **dicamba** spray solutions according to the experimental design (e.g., different formulations, with/without tank-mix partners like glyphosate).
- Application:
  - Apply the herbicide treatments to the soil in the trays in a separate, contained spray chamber to prevent particle drift contamination of the main experimental area.
- Humidome Setup:
  - Transport the treated soil trays into the greenhouse and immediately place them inside individual sealed chambers, or "humidomes."
  - Place a temperature and relative humidity data logger inside each humidome.
  - Position a sensitive bioassay plant (e.g., non-DT soybean) inside the humidome, ensuring it does not touch the treated soil.
- Air Sampling:
  - Connect an air sampling apparatus to an outlet port on the humidome. The sampler typically contains a sorbent material like polyurethane foam (PUF) to trap airborne **dicamba**.
  - Draw air from the humidome through the sampler at a calibrated flow rate (e.g., 3.0 L/min) for a set duration (e.g., 12 to 60 hours).
- Data Collection & Analysis:

- After the exposure period, remove the bioassay plants and visually rate them for injury symptoms.
- Extract the **dicamba** from the PUF traps using a solvent (e.g., methanol).
- Quantify the **dicamba** concentration in the extract using LC-MS/MS analysis.
- Correlate the quantified air concentrations and plant injury ratings with the temperature and humidity data recorded by the loggers.

## Protocol 2: Quantification of Dicamba in Air Samples via LC-MS/MS

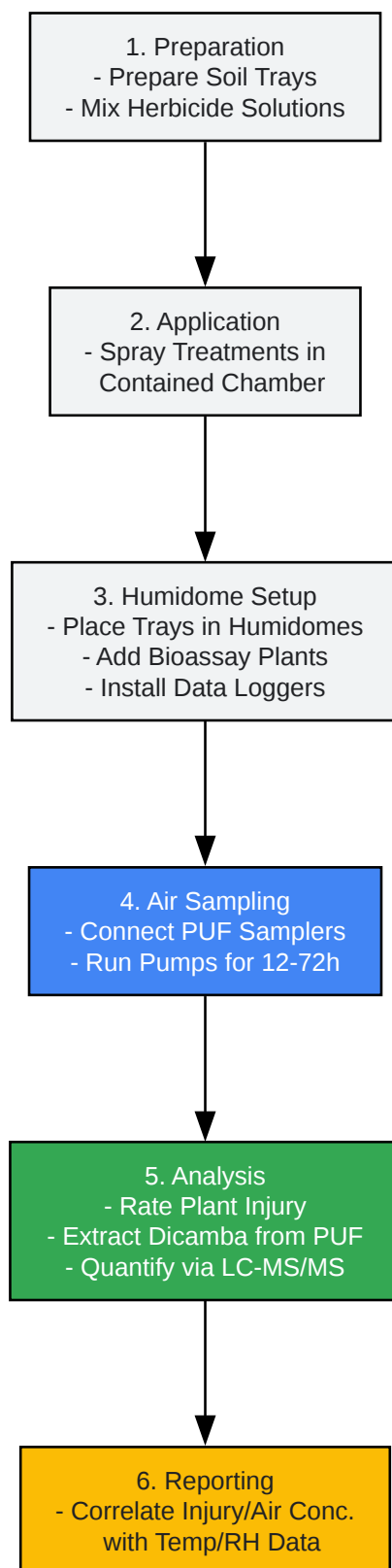
This protocol outlines the analytical procedure for measuring **dicamba** concentrations from air sampling media.

- Sample Extraction:
  - Place the PUF air sampler from the experiment into a vial.
  - Add a precise volume of an appropriate organic solvent, such as methanol or acidified acetone, containing a known amount of a stable-labeled internal standard (e.g.,  $^{13}\text{C}_6$ -**dicamba**). The internal standard is crucial for accurate quantification.
  - Agitate the vial (e.g., shake for 30 minutes) to extract the **dicamba** from the foam into the solvent.
- Sample Preparation:
  - Filter an aliquot of the solvent extract to remove any particulate matter.
  - Evaporate the solvent to dryness under a gentle stream of nitrogen.
  - Reconstitute the residue in a small, precise volume of a solution suitable for injection into the LC-MS/MS system (e.g., 25% methanol in water with 0.1% formic acid).
- LC-MS/MS Analysis:



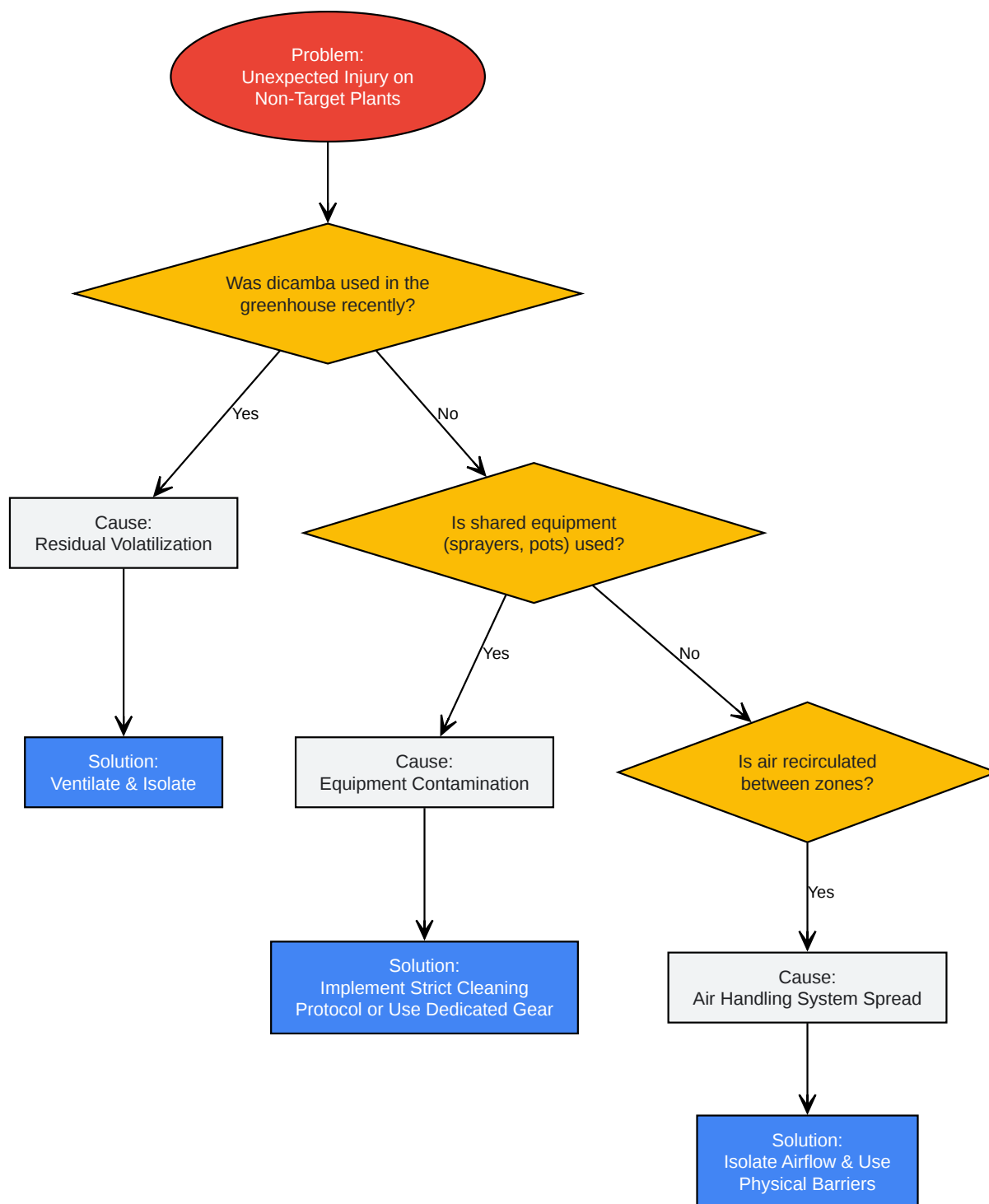
- Inject the prepared sample into an HPLC (High-Performance Liquid Chromatography) system, which separates **dicamba** from other compounds in the extract.
- The separated compounds then enter a tandem mass spectrometer (MS/MS). The instrument is set to specifically detect and quantify **dicamba** and its internal standard based on their unique mass-to-charge ratios in Multiple Reaction Monitoring (MRM) mode.
- Quantification:
  - Generate a calibration curve using standards of known **dicamba** concentrations.
  - Calculate the concentration of **dicamba** in the original sample by comparing its response ratio (analyte to internal standard) against the calibration curve. The final result is typically reported in nanograms per cubic meter (ng/m<sup>3</sup>) of air sampled.

## Mandatory Visualizations



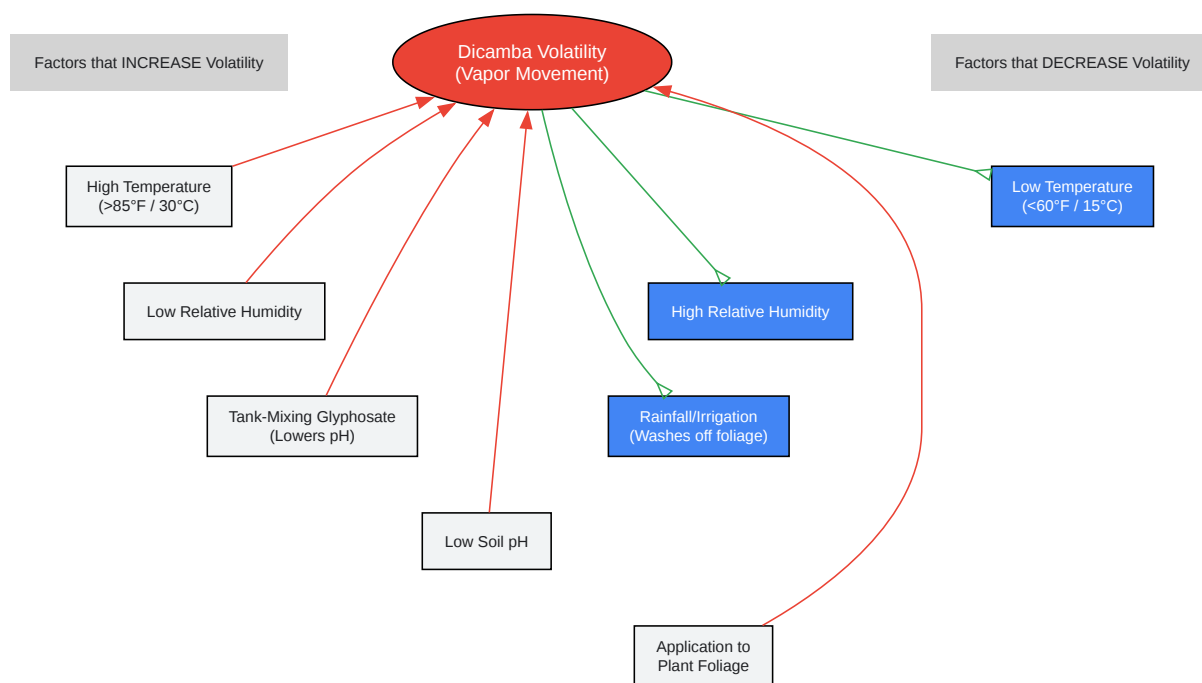
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Caption: Workflow for a greenhouse humidome study to assess **dicamba** volatility.



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Caption: Troubleshooting logic for identifying sources of unintended **dicamba** injury.



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Caption: Key environmental and chemical factors influencing **dicamba** volatility.

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